

Naphthalene CAS number and chemical properties.

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Compound of Interest

Compound Name: Naphthalene

Cat. No.: B114907

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An In-depth Technical Guide to **Naphthalene**: CAS Number and Chemical Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Naphthalene, also known as tetracene or benz[b]anthracene, is a polycyclic aromatic hydrocarbon (PAH) consisting of four linearly fused benzene rings. It is an orange, crystalline solid that has garnered significant interest in the fields of organic electronics and materials science.^{[1][2][3]} Its properties as a p-type organic semiconductor make it a valuable component in the development of organic field-effect transistors (OFETs) and organic light-emitting diodes (OLEDs).^{[2][3]} This technical guide provides a comprehensive overview of the chemical and physical properties of **Naphthalene**, including its CAS number, detailed experimental protocols for its purification and characterization, and visualizations of its properties and experimental workflows.

Core Chemical and Physical Properties

The fundamental identifiers and physicochemical properties of **Naphthalene** are summarized below. These values are compiled from various sources and represent a consensus in the scientific literature.

Identifiers and Key Data

Property	Value	Reference(s)
CAS Number	92-24-0	
Molecular Formula	C ₁₈ H ₁₂	
Molecular Weight	228.29 g/mol	
Appearance	Orange crystalline powder or leaflets	
Synonyms	Tetracene, 2,3- Benzanthracene, Benz[b]anthracene, Chrysogen, Rubene	

Physicochemical Properties

Property	Value	Reference(s)
Melting Point	>300 °C; reported values include 341 °C and 357 °C	
Boiling Point	436.7 °C at 760 mmHg; 305.1 °C (rough estimate)	
Density	1.19 - 1.35 g/cm ³	
Water Solubility	1.507 µg/L at 25 °C	
UV-Vis Absorption (λ _{max})	277 nm	
LogP (Octanol/Water)	5.15 - 5.76	
Vapor Pressure	2.02 x 10 ⁻⁷ mmHg at 25 °C	

Electronic Properties

Property	Value	Reference(s)
Semiconductor Type	p-Type	
Ionization Energy	7.0 eV	
HOMO Level (calculated)	~ -5.2 eV	
LUMO Level (calculated)	~ -2.7 eV	
Energy Gap (calculated)	~ 2.5 eV	

Experimental Protocols

Detailed methodologies are crucial for the replication of scientific findings. Below are protocols for the purification and characterization of **Naphthacene**.

Purification of Naphthacene

A common and effective method for purifying commercially available or synthesized **Naphthacene** involves a combination of column chromatography and vacuum sublimation.

Objective: To obtain high-purity **Naphthacene** suitable for electronic device fabrication or analytical standards.

Materials:

- Crude **Naphthacene**
- Neutral alumina (for column chromatography)
- Sodium-dried benzene or toluene (as eluent)
- Ethanol
- Vacuum sublimation apparatus
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Crystallization (Optional Pre-purification):
 - Dissolve the crude **Naphthacene** in a minimal amount of hot toluene or xylene.
 - Allow the solution to cool slowly to room temperature, then place it in an ice bath to facilitate crystallization.
 - Collect the orange needles via vacuum filtration and wash with cold ethanol.
 - Dry the crystals under vacuum.
- Column Chromatography:
 - Prepare a chromatography column with a slurry of neutral alumina in benzene.
 - Dissolve the crystallized or crude **Naphthacene** in a minimum volume of sodium-dried benzene.
 - Carefully load the solution onto the top of the alumina column.
 - Elute the column with sodium-dried benzene, collecting the colored fraction containing **Naphthacene**.
 - Remove the solvent from the collected eluent using a rotary evaporator under reduced pressure.
- Vacuum Sublimation:
 - Place the **Naphthacene** obtained from chromatography into a vacuum sublimation apparatus.
 - Heat the apparatus to approximately 186 °C under high vacuum.
 - **Naphthacene** will sublime and deposit as pure crystals on the cold finger or cooler parts of the apparatus.

- Carefully collect the sublimed, high-purity **Naphthacene**.

Characterization by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique to assess the purity of **Naphthacene**.

Objective: To determine the purity of a **Naphthacene** sample using a reverse-phase HPLC method.

Instrumentation & Reagents:

- HPLC system with a UV-Vis detector
- Newcrom R1 or equivalent C18 reverse-phase column
- Acetonitrile (MeCN), HPLC grade
- Deionized water
- Phosphoric acid or Formic acid (for MS compatibility)

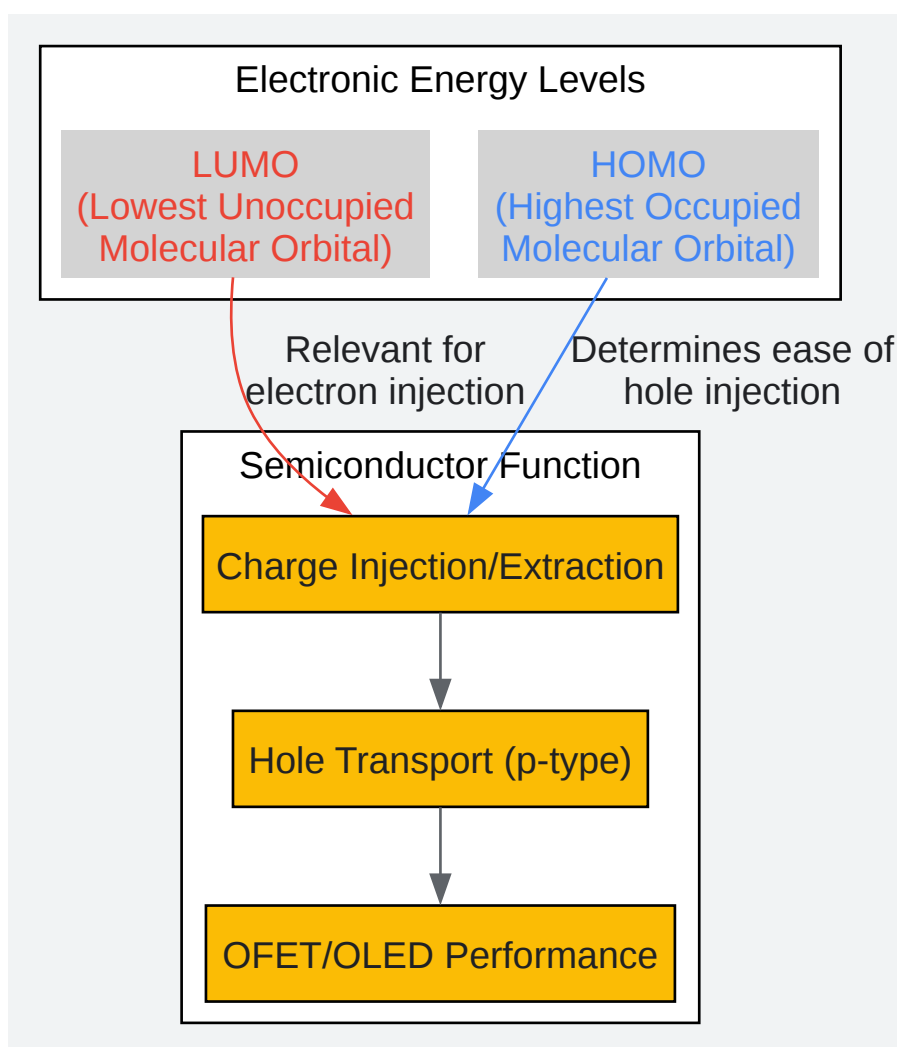
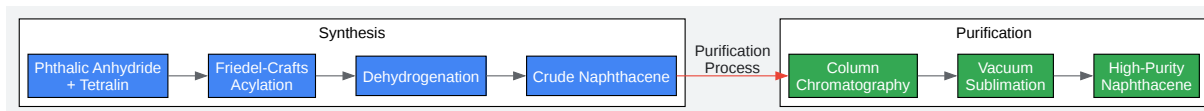
Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water. An acidic modifier like phosphoric acid (or formic acid for MS detection) is typically added. A common starting point is a 70:30 (v/v) mixture of MeCN:Water.
- Sample Preparation: Accurately weigh and dissolve a small amount of the **Naphthacene** sample in a suitable solvent (e.g., acetonitrile) to a known concentration.
- Chromatographic Conditions:
 - Column: Newcrom R1 or C18 column.
 - Mobile Phase: Acetonitrile/Water/Acid mixture.
 - Flow Rate: 1.0 mL/min (typical).

- Injection Volume: 10 μ L (typical).
- Detection: UV detector set at a wavelength where **Naphthacene** absorbs strongly (e.g., 277 nm).
- Column Temperature: 25 $^{\circ}$ C.
- Analysis: Inject the sample solution into the HPLC system. The purity is determined by integrating the area of the **Naphthacene** peak relative to the total area of all peaks in the chromatogram.

Visualizations

Diagrams created using the DOT language to illustrate key concepts and workflows related to **Naphthacene**.



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